Technical Guide: 2-(4-Fluorophenyl)pyrimidine-5-carboxylic acid

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Compound of Interest

Compound Name:	*2-(4-Fluorophenyl)pyrimidine-5-carboxylic acid*
CAS No.:	*933988-26-2*
Cat. No.:	*B1612474*

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Executive Summary

2-(4-Fluorophenyl)pyrimidine-5-carboxylic acid (CAS: 933988-26-2) is a privileged heteroaromatic scaffold widely utilized in drug discovery. It serves as a bioisostere for biphenyl systems, offering improved metabolic stability and solubility profiles while maintaining planar geometry essential for kinase binding (e.g., EGFR, FGFR) and protein-protein interaction inhibition. This guide provides a validated synthetic workflow, physicochemical profiling, and structural insights for researchers.

Chemical Identity & Physicochemical Properties[1] [2]

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Property	Data
CAS Number	933988-26-2
IUPAC Name	2-(4-Fluorophenyl)pyrimidine-5-carboxylic acid
Molecular Formula	$C_{11}H_7FN_2O_2$
Molecular Weight	218.18 g/mol
Appearance	Off-white to pale yellow solid
Predicted pKa	~3.5 (Carboxylic acid), ~1.5 (Pyrimidine N)
LogP (Predicted)	2.1 – 2.4
Solubility	Soluble in DMSO, DMF, warm MeOH; sparingly soluble in water.[1][2]
H-Bond Donors/Acceptors	1 / 4

Synthetic Methodology

Strategic Analysis of Routes

To synthesize the target without substitution at the 4- or 6-positions, the choice of electrophile is critical.

- Avoid: Diethyl ethoxymethylenemalonate (EMME). Reaction with amidines yields the 4-hydroxy derivative (a common impurity).
- Select:Vinamidinium salts or 3,3-dimethoxy-2-methoxycarbonylpropen-1-ol salts.[3] These "C3" synthons react with amidines to close the pyrimidine ring without introducing a hydroxyl group at position 4.

Validated Protocol: Vinamidinium Condensation

This protocol utilizes a vinamidinium salt equivalent to generate the 2,5-disubstituted pyrimidine core efficiently.

Step 1: Synthesis of the Pyrimidine Core (Ester Intermediate)

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- Reagents:
  - 4-Fluorobenzamidine hydrochloride (1.0 eq)
  - Sodium salt of 3,3-dimethoxy-2-methoxycarbonylpropen-1-ol (1.1 eq) (or Methyl 3-(dimethylamino)-2-formylacrylate)
  - Base: NaOMe (2.5 eq) or KOtBu
  - Solvent: Dry Methanol or Ethanol[4]
- Procedure:
  - Charge a reaction vessel with dry methanol under N_2 atmosphere.
  - Add 4-Fluorobenzamidine HCl and the Vinamidinium equivalent.
  - Slowly add NaOMe solution at 0°C to prevent exotherms.
  - Reflux the mixture for 4–6 hours. Monitor by TLC/LC-MS for the disappearance of the amidine.
  - Workup: Cool to RT. Concentrate in vacuo. Resuspend in water and extract with EtOAc. Wash organic layer with brine, dry over Na_2SO_4, and concentrate.
  - Result: Methyl 2-(4-fluorophenyl)pyrimidine-5-carboxylate.

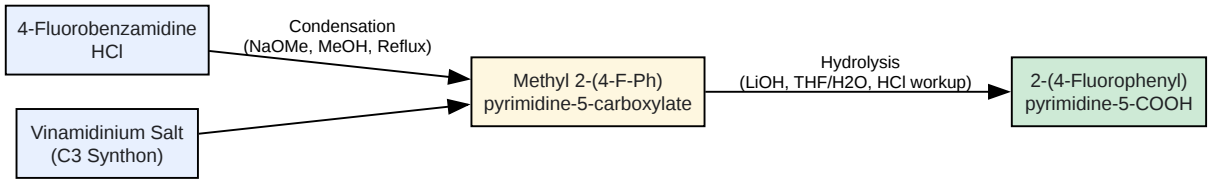
Step 2: Hydrolysis to Carboxylic Acid

- Reagents:
  - Methyl 2-(4-fluorophenyl)pyrimidine-5-carboxylate (from Step 1)
  - LiOH or NaOH (2.0 eq)
  - Solvent: THF/Water (1:1)
- Procedure:

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- Dissolve the ester in THF/Water.
- Add LiOH and stir at Room Temperature (RT) for 2–3 hours. (Mild heating to 40°C may be required if solubility is poor).
- Acidification: Cool to 0°C. Acidify carefully with 1M HCl to pH ~3.
- Isolation: The product typically precipitates as a white solid. Filter, wash with cold water, and dry under vacuum.

Reaction Logic Visualization



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Figure 1: Step-wise synthesis of the target compound avoiding 4-hydroxy impurities.

Applications in Drug Discovery[7][8][9]

Scaffold Hopping & Bioisosterism

The 2-arylpyrimidine-5-carboxylic acid moiety is a validated bioisostere for:

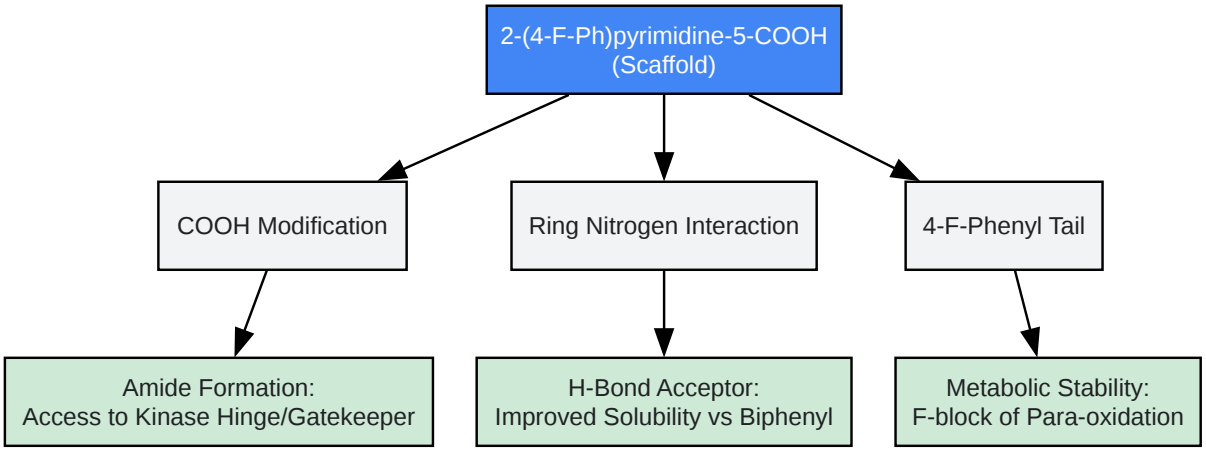
- Biaryl Carboxylic Acids: (e.g., Flurbiprofen analogs). The pyrimidine ring introduces two nitrogen atoms, lowering lipophilicity (LogP) and increasing aqueous solubility compared to a phenyl ring.
- Pyridine-3-carboxylic Acids (Nicotinic acids): The additional nitrogen at position 3 modulates the pKa of the carboxylic acid and alters the electrostatic potential surface, potentially improving metabolic stability against CYP450 oxidation.

Target Classes

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- Kinase Inhibitors: The "hinge-binding" region of many kinases accepts planar heteroaromatics. The carboxylic acid can be converted to an amide to interact with the "gatekeeper" residue or solvent-front amino acids.
- GPCR Ligands: Used as a core linker in antagonists for receptors where a linear, rigid spacer is required between a lipophilic tail (4-fluorophenyl) and a polar headgroup.

Structural Activity Relationship (SAR) Flow



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Figure 2: SAR logic demonstrating the functional utility of each pharmacophore component.

Analytical Characterization (Expected Data)

To validate the integrity of the synthesized compound, the following spectral signatures must be confirmed:

- ^{1}H NMR (400 MHz, DMSO-d_6):
  - δ 13.5 ppm (br s, 1H): Carboxylic acid proton (COOH).
  - δ 9.2–9.3 ppm (s, 2H): Pyrimidine protons at positions 4 and 6 (Singlet is crucial; confirms symmetry and lack of 4-substitution).
  - δ 8.5 ppm (m, 2H): Phenyl protons ortho to the pyrimidine ring.

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- δ 7.4 ppm (m, 2H): Phenyl protons meta to the pyrimidine ring (coupled to Fluorine).

- ^{19}F NMR:
  - Single peak around -110 ppm (characteristic of 4-fluorophenyl).
- Mass Spectrometry (ESI):
  - $[M+H]^+$: Calculated 219.05; Found 219.1.
  - $[M-H]^-$: Calculated 217.04; Found 217.0.

Safety & Handling

- Hazard Classification: Irritant (Skin/Eye/Respiratory).
- Handling: Use standard PPE (gloves, goggles, lab coat). Handle in a fume hood to avoid inhalation of dust.
- Storage: Store in a cool, dry place (2–8°C recommended). Keep container tightly closed to prevent moisture absorption.

References

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